

CAS number and molecular formula of micronomicin sulfate

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Compound of Interest

Compound Name: Micronomicin Sulfate

Cat. No.: B1677128

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Micronomicin Sulfate: A Technical Guide for Researchers

Prepared for: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **micronomicin sulfate**, an aminoglycoside antibiotic. It covers its chemical properties, mechanism of action, antimicrobial spectrum, and relevant experimental methodologies.

Chemical and Physical Properties

Micronomicin, also known as sagamicin, is an aminoglycoside antibiotic derived from Micromonospora sagamiensis.[1] It is structurally similar to gentamicin C and exhibits a broad spectrum of activity against Gram-positive and Gram-negative bacteria.[1] The compound is typically used as a sulfate salt.



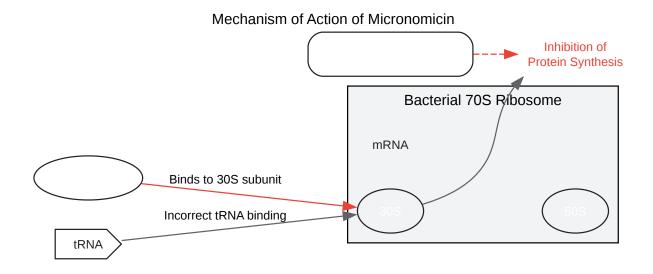
Property	Value	Reference
CAS Number	66803-19-8	[1][2][3][4]
Molecular Formula (Sulfate Salt)	C20H41N5O7 • 2.5H2SO4	[1]
Molecular Formula (Free Base)	C20H41N5O7	[5]
Molecular Weight (Sulfate Salt)	708.65 g/mol	[1]
Molecular Weight (Free Base)	463.58 g/mol	[5]
Appearance	White to off-white powder	[1]
Solubility	Freely soluble in water. Slightly soluble in DMF and DMSO.	[1][4]
Optical Rotation	+110° to +130°	[1]
pH (in solution)	3.5 - 5.5	[1]

Mechanism of Action

Like other aminoglycoside antibiotics, micronomicin's primary mechanism of action is the inhibition of bacterial protein synthesis. It achieves this by binding to the 30S ribosomal subunit. [1][3][4] This interaction interferes with the translation process, leading to the production of non-functional or truncated proteins, which is ultimately lethal to the bacterial cell.

The following diagram illustrates the mechanism of action of aminoglycoside antibiotics at the bacterial ribosome.





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Caption: Mechanism of Micronomicin Action at the Ribosome.

Antimicrobial Spectrum

Micronomicin sulfate has demonstrated in vitro activity against a range of clinically relevant bacteria. The following table summarizes the minimum inhibitory concentrations (MICs) for several bacterial species.

Bacterial Species	MIC Range (μg/mL)	Reference
Staphylococcus aureus	0.01 - 0.75	[6]
Bacillus subtilis	0.001 - 8.3	[4]
Bacillus cereus	0.001 - 8.3	[4]
Escherichia coli	0.001 - 8.3	[4][6]
Klebsiella pneumoniae	0.001 - 17.5	[4][6]
Pseudomonas aeruginosa	0.03 - 17.5	[6]
Candida albicans	>10	[4]
Aspergillus niger	>10	[4]



Experimental Protocols Antimicrobial Susceptibility Testing (AST)

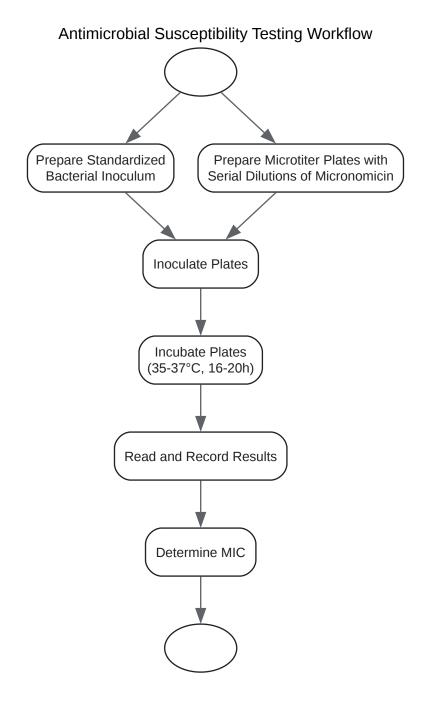
The minimum inhibitory concentration (MIC) of **micronomicin sulfate** against various bacterial strains can be determined using standardized methods such as broth microdilution or agar dilution.

Broth Microdilution Protocol Outline:

- Preparation of Micronomicin Stock Solution: Prepare a stock solution of micronomicin sulfate in a suitable solvent (e.g., sterile deionized water).
- Serial Dilutions: Perform serial two-fold dilutions of the stock solution in cation-adjusted Mueller-Hinton Broth (CAMHB) in a 96-well microtiter plate.
- Inoculum Preparation: Prepare a standardized bacterial inoculum equivalent to a 0.5
 McFarland standard and dilute it to achieve a final concentration of approximately 5 x 10⁵
 CFU/mL in each well.
- Inoculation: Inoculate each well of the microtiter plate with the bacterial suspension. Include a growth control (no antibiotic) and a sterility control (no bacteria).
- Incubation: Incubate the plates at 35-37°C for 16-20 hours.
- MIC Determination: The MIC is the lowest concentration of micronomicin sulfate that completely inhibits visible bacterial growth.

The following diagram outlines a general workflow for antimicrobial susceptibility testing.





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Caption: General Workflow for Antimicrobial Susceptibility Testing.

In Vivo Efficacy Studies

A common model for assessing the in vivo efficacy of antibiotics is the mouse thigh infection model.



Mouse Thigh Infection Model Protocol Outline:

- Induction of Neutropenia: Render mice neutropenic through the administration of cyclophosphamide.
- Infection: Inoculate the thigh muscle of the mice with a standardized suspension of the target bacterial strain.
- Treatment: Administer micronomicin sulfate at various doses and schedules to different groups of infected mice. Include a control group receiving a placebo.
- Monitoring: Monitor the health of the mice and record any adverse effects.
- Bacterial Load Determination: At specific time points post-infection, euthanize the mice, homogenize the thigh tissue, and perform serial dilutions and plating to determine the bacterial load (CFU/g of tissue).
- Data Analysis: Compare the bacterial loads in the treated groups to the control group to determine the efficacy of micronomicin sulfate.

Conclusion

Micronomicin sulfate is a potent aminoglycoside antibiotic with a well-defined mechanism of action and a broad spectrum of antibacterial activity. This guide provides essential technical information to support further research and development of this compound. The provided protocols offer a starting point for in vitro and in vivo evaluations of its antimicrobial properties.

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